

A-582941 dihydrochloride solubility issues in aqueous buffer

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Compound of Interest

Compound Name: A-582941 dihydrochloride

CAS No.: 1173179-34-4

Cat. No.: B7910015

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Technical Support Center: A-582941 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **A-582941 dihydrochloride** in aqueous buffers. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure successful preparation of this compound for your experiments.

Solubility Data Summary

A-582941 dihydrochloride is a partial agonist of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR) and is noted for its good water solubility, particularly at a pH below 8.^[1] The table below summarizes its solubility in various solvents.

Solvent	Concentration	Remarks
Water (pH < 8)	10 mg/mL	The molecule is substantially in the more hydrophilic monoprotonated state. [1]
DMSO	100 mg/mL (283.05 mM)	Ultrasonic treatment may be needed. Hygroscopic DMSO can negatively impact solubility; use freshly opened solvent. [2]
1 eq. HCl	50 mM	---

Experimental Protocol: Preparation of A-582941 Dihydrochloride in Aqueous Buffer

This protocol details a recommended procedure for preparing a working solution of **A-582941 dihydrochloride** in a common aqueous buffer, such as Phosphate Buffered Saline (PBS), for in vitro assays. The key to avoiding precipitation is a stepwise dilution of a high-concentration DMSO stock solution.

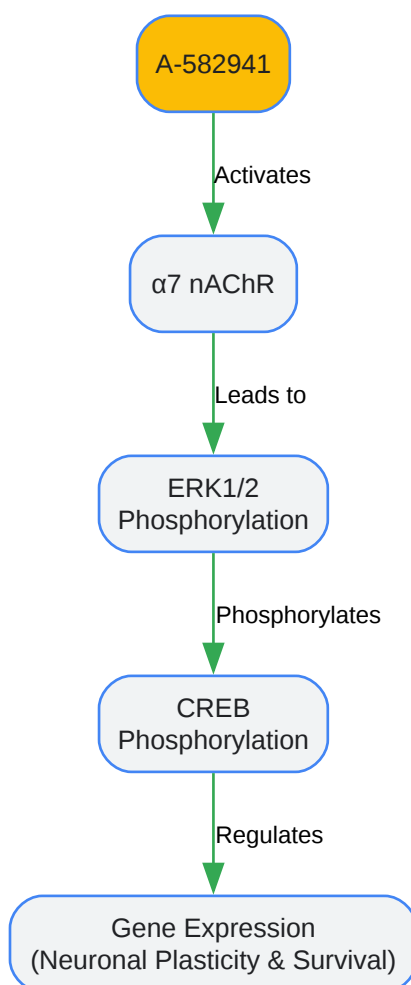
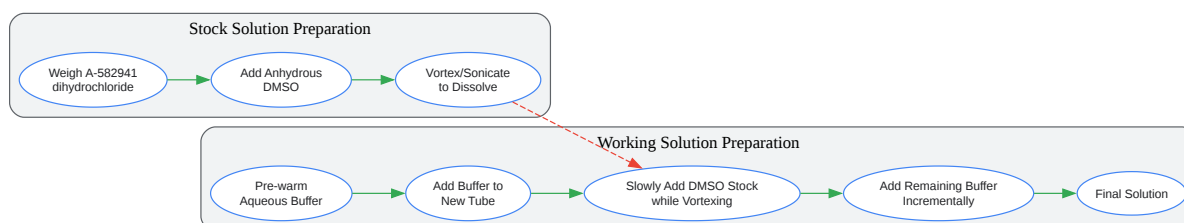
Materials:

- **A-582941 dihydrochloride** powder
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile aqueous buffer (e.g., PBS, pH 7.4)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Prepare a High-Concentration Stock Solution in DMSO:
 - Weigh the desired amount of **A-582941 dihydrochloride** powder in a sterile tube.
 - Add the appropriate volume of anhydrous DMSO to achieve a high concentration (e.g., 10-50 mM).
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., 37°C) or sonication can be used to aid dissolution.
- Pre-warm the Aqueous Buffer:
 - Warm the target aqueous buffer to room temperature or 37°C. This can help increase the solubility of the compound upon dilution.
- Stepwise Dilution:
 - Instead of adding the DMSO stock directly to the final volume of the buffer, perform a stepwise dilution.
 - In a new sterile tube, add a volume of the pre-warmed buffer that is at least 5-10 times the volume of the DMSO stock you will be adding.
 - While vortexing the buffer, slowly add the required volume of the DMSO stock solution drop-wise to the buffer.
 - Continue to add the buffer in small increments while continuously mixing until the final desired concentration and volume are reached.
- Final Check and Use:
 - Visually inspect the final solution for any signs of precipitation.
 - If a precipitate is observed, attempt to redissolve it by gentle warming and sonication. If the precipitate persists, you may need to reconsider the final concentration or the buffer composition.

- For cell-based assays, ensure the final concentration of DMSO is compatible with your cells (typically $\leq 0.5\%$).



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References

- 1. Preclinical Characterization of A-582941: A Novel $\alpha 7$ Neuronal Nicotinic Receptor Agonist with Broad Spectrum Cognition-Enhancing Properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
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